

Application Notes and Protocols for Dienogest Bioanalysis using Liquid-Liquid Extraction

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Compound of Interest

Compound Name: *Dienogest-13C₂,15N*

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This document provides detailed application notes and protocols for the quantitative bioanalysis of Dienogest in human plasma using a liquid-liquid extraction (LLE) method coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Introduction

Dienogest is a synthetic progestogen widely used in oral contraceptives and for the treatment of endometriosis. Accurate and reliable quantification of Dienogest in biological matrices is essential for pharmacokinetic studies, bioequivalence assessment, and therapeutic drug monitoring. Liquid-liquid extraction is a robust and effective sample preparation technique for isolating Dienogest from complex biological matrices like plasma, ensuring clean extracts and minimizing matrix effects for sensitive LC-MS/MS analysis. The use of a stable isotope-labeled internal standard, such as Dienogest-d₆, is highly recommended to ensure the accuracy and precision of the method.^{[1][2][3]}

Quantitative Data Summary

The following tables summarize the performance characteristics of a validated LC-MS/MS method for the quantification of Dienogest in human plasma following a liquid-liquid extraction procedure.

Table 1: Method Validation Parameters for Dienogest Quantification[2][4]

Parameter	Result
Linearity Range	1.0 - 200.0 ng/mL
Correlation Coefficient (r^2)	> 0.999
Intra-day Precision (%CV)	< 3.97%
Inter-day Precision (%CV)	< 6.10%
Accuracy (% Bias)	Within $\pm 4.0\%$
Lower Limit of Quantification (LLOQ)	1.003 ng/mL
Total Run Time	3.0 min

Table 2: Recovery and Matrix Effect[2][5]

Parameter	Result
Recovery	92.5% to 106.4%
Matrix Effect	No significant matrix effect was observed

Experimental Protocols

This section details the materials, reagents, and step-by-step procedures for the liquid-liquid extraction of Dienogest from human plasma and subsequent analysis by LC-MS/MS.

1. Materials and Reagents

- Dienogest analytical standard
- Dienogest-d6 (Internal Standard, IS)[2]

- Methyl tert-butyl ether (MTBE), HPLC grade[1][6]
- Methanol, LC-MS grade[2]
- Acetonitrile, LC-MS grade[2]
- Ammonium Acetate, LC-MS grade[2]
- Formic Acid, LC-MS grade[2]
- Ultrapure water
- Human plasma (K2 EDTA)[2][4]

2. Preparation of Standard and Quality Control (QC) Samples

- Stock Solutions: Prepare stock solutions of Dienogest and Dienogest-d6 in methanol.[2]
- Working Standard Solutions: Prepare working standard solutions by serially diluting the stock solution with a 50:50 mixture of methanol and water.[2]
- Calibration Standards and QC Samples: Prepare calibration standards and quality control (QC) samples by spiking blank human plasma with the appropriate working standard solutions.[2]

3. Liquid-Liquid Extraction Protocol

This protocol is designed for the extraction of Dienogest from 500 µL of human plasma.

- Thaw frozen plasma samples at room temperature and vortex to ensure homogeneity.[2]
- In a clean polypropylene tube, add 500 µL of the plasma sample.[1]
- Add 50 µL of the Dienogest-d6 internal standard working solution.[1][2]
- Vortex the mixture for 30 seconds.[6]
- Add 2.5 mL of methyl tert-butyl ether (MTBE) to the tube.[1][6]

- Vortex vigorously for 5-10 minutes.[\[1\]](#)[\[6\]](#)
- Centrifuge the samples at 4000 rpm for 10 minutes to achieve phase separation.[\[1\]](#)[\[6\]](#)
- Carefully transfer the upper organic layer to a clean tube.[\[1\]](#)[\[6\]](#)
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at approximately 40°C.[\[1\]](#)[\[6\]](#)
- Reconstitute the dried residue in 200 µL of the mobile phase.[\[6\]](#)
- Vortex for 1 minute to ensure complete dissolution.[\[6\]](#)
- Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.[\[6\]](#)

4. LC-MS/MS Analysis

The following are typical LC-MS/MS conditions for Dienogest analysis. Optimization may be required based on the specific instrumentation used.

- LC System: A liquid chromatograph system capable of binary gradient elution.[\[2\]](#)
- Mass Spectrometer: A tandem mass spectrometer with an electrospray ionization (ESI) source.[\[2\]](#)[\[4\]](#)
- Analytical Column: Zorbax XDB-Phenyl, 4.6 x 75 mm, 3.5 µm.[\[2\]](#)[\[4\]](#)
- Mobile Phase: Acetonitrile and 5 mM ammonium acetate (70:30, v/v) under isocratic conditions.[\[4\]](#)
- Flow Rate: 0.60 mL/min.[\[1\]](#)[\[4\]](#)
- Injection Volume: 10 µL.[\[1\]](#)
- Ionization Mode: Positive ion electrospray ionization (ESI+).[\[4\]](#)
- MRM Transitions:
 - Dienogest: m/z 312.30 → 135.30[\[4\]](#)

- Dienogest-d6: The precursor and product ions should be determined based on the deuteration pattern.[1]
- Levonorgestrel-d6 (alternative IS): m/z 319.00 → 251.30[4]

Visualizations

Dienogest Bioanalysis Workflow

The following diagram illustrates the key steps in the liquid-liquid extraction and bioanalysis of Dienogest.



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Caption: Workflow for Dienogest extraction from plasma.

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